

Structural Elucidation and Spectroscopic Characterization of 2,2-Dichloropropanoyl Chloride

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Compound of Interest

Compound Name: 2,2-Dichloropropanoyl chloride

CAS No.: 26073-26-7

Cat. No.: B1593599

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CAS Registry Number: 26073-26-7 Molecular Formula: C

H

Cl

O Molecular Weight: 161.41 g/mol Synonyms:

-Dichloropropionyl chloride; Dalapon acid chloride.

Executive Summary & Chemical Context

This technical guide details the spectroscopic signature of **2,2-Dichloropropanoyl chloride**, a critical intermediate in the synthesis of agrochemicals (specifically Dalapon derivatives) and pharmaceutical building blocks.

Scientific Note: While simple acid chlorides are ubiquitous, the gem-dichloro motif at the

-position introduces unique electronic effects. The electron-withdrawing nature of the two chlorine atoms significantly deshields the adjacent methyl group in NMR and shifts the carbonyl stretching frequency to higher wavenumbers in IR compared to mono-chlorinated analogues.

Mass Spectrometry (MS): The Isotopic Fingerprint

Mass spectrometry provides the most definitive identification for this compound due to the distinct isotopic clustering of three chlorine atoms (

Cl and

Cl).

Isotope Pattern Analysis

The molecule contains three chlorine atoms.^{[1][2]} The molecular ion cluster (

) follows a specific intensity ratio governed by the binomial expansion

, where

(

Cl)

and

(

Cl)

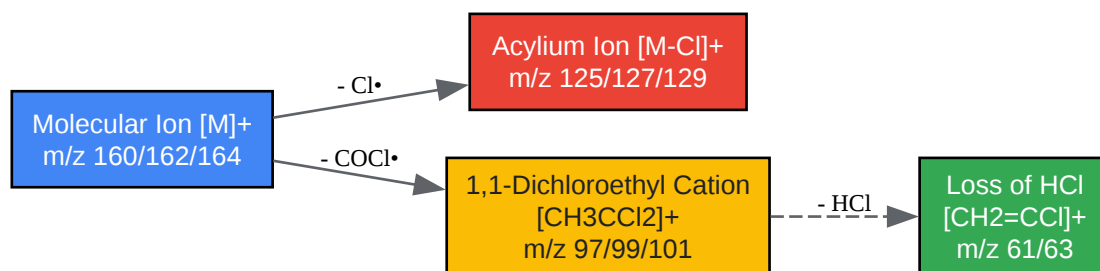
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Ion	m/z	Theoretical Relative Intensity (%)	Origin
M	160	100.0	Cl
M+2	162	97.5	Cl Cl
M+4	164	31.7	Cl Cl
M+6	166	3.4	Cl

Fragmentation Pathway

The fragmentation is dominated by M^+ ion formation (loss of Cl) is competing with the loss of the COCl group to form the stable 1,1-dichloroethyl carbocation.

-cleavage. The acylium ion formation (loss of Cl) is competing with the loss of the COCl group to form the stable 1,1-dichloroethyl carbocation.



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Figure 1: Primary fragmentation pathways observed in Electron Impact (EI) Mass Spectrometry.

Infrared Spectroscopy (IR)

The IR spectrum is dominated by the carbonyl stretch.^{[3][4][5]} The gem-dichloro substitution exerts a powerful inductive effect (

), pulling electron density away from the carbonyl carbon, strengthening the C=O bond, and shifting the absorption to a higher frequency than standard acid chlorides.

Functional Group	Wavenumber ()	Intensity	Assignment Notes
C=O Stretch	1790 – 1815	Strong	Shifted +20-30 vs. propionyl chloride due to -halogenation (Fermi resonance may be observed).
C-H Stretch	2950 – 2990	Weak	Aliphatic C-H (Methyl).
C-Cl Stretch	600 – 800	Medium/Strong	Characteristic "fingerprint" bands for C-Cl.

Diagnostic Value: The absence of a broad band at 2500–3300

confirms the absence of the hydrolysis product (2,2-dichloropropionic acid).

Nuclear Magnetic Resonance (NMR)

Due to the high symmetry of the methyl group and the lack of adjacent protons for coupling, the

¹H NMR spectrum is deceptively simple.

¹H NMR Data (CDCl₃)

- Signal: Singlet (

).

- Chemical Shift (

):2.45 – 2.65 ppm.

- Integration: 3H.
- Reasoning: The methyl group is deshielded by the adjacent gem-dichloro group. Standard propionyl chloride CH

appears at ~1.2 ppm; the two chlorines shift this significantly downfield.

C NMR Data (Proton Decoupled)

Carbon Environment	Shift (ppm)	Splitting	Assignment
Carbonyl (C=O)	166.0 – 169.0	Singlet	Acid chloride carbonyl.
Quaternary (C)	84.0 – 88.0	Singlet	Deshielded by two Cl atoms and C=O.
Methyl (CH ₃)	34.0 – 36.0	Singlet	Terminal methyl group.

Experimental Protocol: Sample Preparation

Acid chlorides are highly moisture-sensitive. Hydrolysis yields HCl gas and the corresponding carboxylic acid, which will skew spectroscopic data.

Anhydrous NMR Sample Preparation

Objective: Obtain a pristine spectrum without acid impurities.

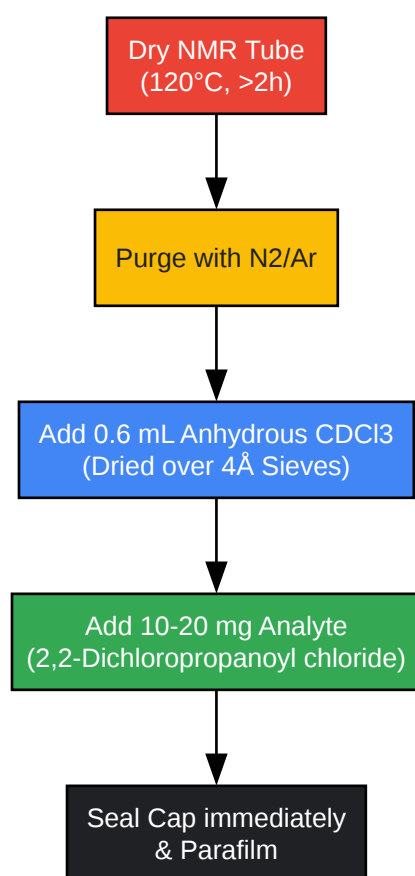
- Glassware Prep: Oven-dry NMR tubes and pipettes at 120°C for at least 2 hours.
- Solvent Choice: Use CDCl₃

stored over 4Å molecular sieves.

- Pro-Tip: Neutralize CDCl₃

by passing it through a small plug of basic alumina if the solvent is old, as acidity in CDCl₃ can catalyze degradation.

- Atmosphere: Perform the transfer in a glovebox or under a positive pressure of Nitrogen/Argon.



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Figure 2: Workflow for handling moisture-sensitive acid chlorides for spectroscopy.

Impurity Identification (Quality Control)

If the sample is compromised by moisture, the following signals will appear:

- ^1H NMR: A new singlet slightly upfield (approx 2.3 ppm) corresponding to 2,2-dichloropropionic acid (Dalapon).
- IR: Appearance of a broad O-H stretch (2500-3300 cm⁻¹) and a shift in the carbonyl peak to lower frequency (~1740 cm⁻¹).

References

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